Technical Support Center: Crystallinity of Formamidinium Lead Bromide Films

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Compound of Interest

Compound Name:	*Formamidine Hydrobromide*
CAS No.:	*146958-06-7*
Cat. No.:	*B1446223*

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Introduction

Welcome to the technical support center for optimizing the crystallinity of formamidinium lead bromide ($FAPbBr_3$) perovskite films. This guide is designed for researchers, scientists, and professionals working in the field of perovskite photovoltaics and optoelectronics. Achieving high crystallinity in $FAPbBr_3$ films is paramount for fabricating high-performance and stable devices. However, the deposition process is sensitive to numerous parameters, often leading to suboptimal film quality.

This document provides a structured approach to troubleshooting common issues encountered during $FAPbBr_3$ film fabrication. It is organized into a series of frequently asked questions (FAQs) and detailed troubleshooting guides, grounded in scientific principles and supported by experimental evidence from peer-reviewed literature. Our goal is to provide not just procedural steps, but also a deeper understanding of the underlying mechanisms that govern perovskite crystallization.

Core Concepts in $FAPbBr_3$ Crystallization

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The formation of a high-quality $FAPbBr_3$ thin film is a complex process involving nucleation and crystal growth. The ultimate goal is to produce a film with large, uniform grains, low defect density, and a preferred crystal orientation. The key challenges in achieving this include controlling the rapid crystallization kinetics and preventing the formation of undesirable phases or defects. The strategies discussed in this guide primarily revolve around three key areas:

- Solvent Engineering: The choice of solvent and the use of solvent mixtures can significantly influence the precursor solution's properties and the subsequent crystallization process.
- Additive Engineering: The incorporation of small amounts of additives into the precursor solution can modulate crystal growth, passivate defects, and improve overall film quality.
- Post-Deposition Treatments: Thermal annealing and other post-treatment steps are crucial for promoting grain growth, removing residual solvents, and healing defects in the as-deposited film.

Troubleshooting Guide

Issue 1: Poor Film Morphology (Pinholes, Roughness)

Symptom: The fabricated $FAPbBr_3$ film exhibits visible pinholes, a rough surface, or incomplete coverage of the substrate. This is often confirmed by scanning electron microscopy (SEM).

Root Cause Analysis: Poor film morphology is typically a result of uncontrolled, rapid crystallization, leading to non-uniform nucleation and growth. This can be exacerbated by poor wetting of the precursor solution on the substrate or the use of an inappropriate solvent system.

Troubleshooting Steps:

- Optimize the Solvent System:
  - Rationale: The solvent's properties, such as viscosity and polarity, directly impact the diffusion of precursors and the rate of solvent evaporation, which are critical for controlled crystallization.[1][2]
  - Action: Consider using a mixed solvent system. For instance, in a two-step deposition method, a mixture of 2-propanol (IPA) and methanol (MeOH) for the formamidinium bromide (FABr) solution can be beneficial.[1][2] The lower viscosity of MeOH facilitates

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better diffusion of FABr into the lead bromide ($PbBr_2$) layer, promoting more complete perovskite formation compared to using pure IPA.[1][2]

- Employ an Antisolvent Dripping Technique (for one-step deposition):
  - Rationale: The rapid removal of the host solvent by an antisolvent induces supersaturation, leading to rapid and uniform nucleation. The timing of the antisolvent drop is critical.[3][4]
  - Action: Systematically vary the delay time for dropping the antisolvent (e.g., chlorobenzene) during the spin-coating process. In-situ photoluminescence (PL) can be a powerful tool to monitor the nucleation and crystal growth phases in real-time to identify the optimal dripping window.[3][4]
- Introduce a Polymer Additive:
  - Rationale: Polymers like poly(methyl methacrylate) (PMMA) can act as crystallization control agents and defect passivators.[5]
  - Action: Incorporate a small amount of PMMA into the antisolvent. This can lead to improved film morphology with larger grains and reduced surface roughness.[5]

Experimental Protocol: Polymer-Assisted Antisolvent Deposition

- Prepare the $FAPbBr_3$ precursor solution by dissolving $FAPbBr_3$ in a suitable solvent (e.g., a mixture of dimethyl sulfoxide and N,N-dimethylformamide).
- Prepare the antisolvent solution by dissolving 1 mg of PMMA in 1 mL of chlorobenzene (CB).[5]
- Spin-coat the $FAPbBr_3$ precursor solution onto the substrate.
- During the spin-coating process, drop the PMMA-containing CB antisolvent onto the substrate. The timing of this drop should be optimized (e.g., 10 seconds before the end of the spin process).[5]
- Anneal the coated film at optimized temperatures (e.g., 80 °C for 5 minutes, followed by 150 °C for 20 minutes).[5]

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Issue 2: Low Crystallinity and Small Grain Size

Symptom: X-ray diffraction (XRD) patterns show broad peaks, indicating poor crystallinity. SEM images reveal small, non-uniform grains with a high density of grain boundaries.

Root Cause Analysis: Insufficient thermal energy during annealing, rapid and uncontrolled crystallization, or the presence of impurities can hinder the formation of large, well-ordered crystalline domains.

Troubleshooting Steps:

- Optimize Annealing Temperature and Duration:
  - Rationale: Thermal annealing provides the necessary energy for grain growth and the removal of residual solvents. However, excessive temperatures or prolonged annealing can lead to decomposition.[6][7][8]
  - Action: Systematically vary the annealing temperature (e.g., from 100°C to 180°C) and time to find the optimal conditions that maximize the intensity and sharpness of the characteristic $FAPbBr_3$ XRD peaks.[6][7]
- Utilize Additive Engineering:
  - Rationale: Certain additives can modulate the crystallization process, leading to larger grains and improved crystallinity.
  - Action:
    - Formamidinium Chloride (FACl): Introduce a small amount of FACl into the precursor solution. FACl can help suppress the formation of bulk and surface defects and promote the growth of larger grains.[9][10][11][12]
    - Urea: Adding urea can also increase grain size, but it may react with $PbBr_2$ to form impurities.[9][10][11] A synergistic effect has been observed when using both urea and FACl, where FACl helps to suppress the formation of these impurities.[9][10][11]
    - Methylammonium Chloride (MACl): MACl can improve the morphology and crystallinity of the perovskite film.[1][2]

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Data Summary: Effect of Annealing Temperature on Crystallinity

Annealing Temperature (°C)	Effect on Crystallinity	Reference
75 - 175	Increasing temperature generally increases the intensity of the α-$FAPbI_3$ phase peak, indicating improved crystallinity.	[6]
> 175	May lead to decomposition of the perovskite film.	[8]

Issue 3: High Defect Density and Non-Radiative Recombination

Symptom: The device exhibits low open-circuit voltage (Voc) and poor photoluminescence quantum yield (PLQY). Time-resolved photoluminescence (TRPL) measurements show a short carrier lifetime.

Root Cause Analysis: Point defects (e.g., vacancies), grain boundaries, and surface defects act as non-radiative recombination centers, trapping charge carriers and reducing device performance.[13][14]

Troubleshooting Steps:

- Incorporate Passivating Additives:
  - Rationale: Additives can passivate defects by coordinating with uncoordinated lead ions or filling vacancies at the grain boundaries and surface.
  - Action:
    - Urea and FACl: The combination of urea and FACl has been shown to reduce defect sites and suppress the generation of impurities.[9][10][11]

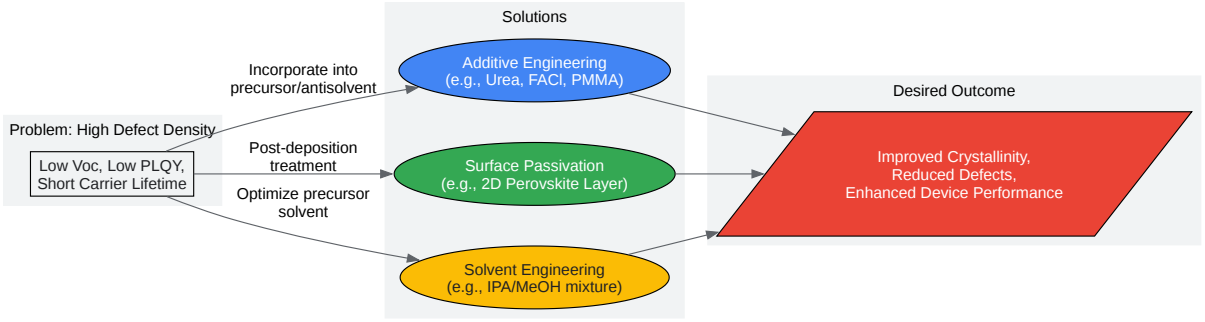
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    - Poly(methyl methacrylate) (PMMA): As mentioned earlier, PMMA can passivate dangling bonds and ionic vacancies.[5]

- Surface Passivation with 2D Perovskites:
    - Rationale: A thin layer of a 2D perovskite on top of the 3D $FAPbBr_3$ film can effectively passivate surface defects.[15]
    - Action: Deposit a solution of phenylethylammonium bromide (PEABr) onto the 3D perovskite film to form an ultrathin 2D PEA_2PbBr_4 layer. This has been shown to significantly reduce interfacial defects.[15]
- Solvent Engineering for Defect Reduction:
    - Rationale: The choice of solvent can influence the formation of intermediate phases that modulate the crystallization process, leading to films with lower trap densities.
    - Action: Using a mixed solvent of IPA and MeOH can lead to higher quality perovskite films with lower trap density and less non-radiative recombination.[2]

Workflow for Defect Passivation

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Caption: Workflow for addressing high defect density in $FAPbBr_3$ films.

Frequently Asked Questions (FAQs)

Q1: What is the role of solvent engineering in improving $FAPbBr_3$ crystallinity?

Solvent engineering is crucial for controlling the crystallization kinetics of $FAPbBr_3$. The properties of the solvent, such as viscosity, polarity, and boiling point, dictate the solubility of the precursors, the evaporation rate, and the formation of intermediate phases. For instance, in a two-step deposition, using a mixed solvent of IPA and MeOH for the FABr solution can lead to more crystalline films compared to using pure IPA.[1] The lower viscosity and higher polarity of MeOH facilitate better diffusion of FABr into the $PbBr_2$ layer, promoting a more complete conversion to the perovskite phase.[1][2]

Q2: How do additives like FACl and urea improve film quality?

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Additive engineering is a powerful strategy to enhance the crystallinity and reduce defects in $FAPbBr_3$ films.

- Urea: Urea can help to increase the grain size of the perovskite crystals. However, it can also react with $PbBr_2$ to form undesirable impurities.[9][10][11]

- Formamidinium Chloride (FACl): FACl can suppress the formation of impurities that may arise from the use of other additives like urea. It also helps to stabilize the crystallinity of the film.[9][10] The synergistic effect of using both urea and FACl has been shown to significantly improve the overall quality of the $FAPbBr_3$ film.[9][10][11]

Q3: What is the optimal annealing temperature for $FAPbBr_3$ films?

The optimal annealing temperature is a critical parameter that needs to be empirically determined for a specific deposition process. Generally, as the annealing temperature increases, the crystallinity of the film improves due to enhanced grain growth.[6] However, excessively high temperatures can lead to the decomposition of the perovskite material. A systematic study varying the annealing temperature, for example, in the range of 100°C to 180°C, while monitoring the structural properties (e.g., via XRD), is recommended to find the optimal window for your specific process.

Q4: Can post-treatment methods other than thermal annealing improve crystallinity?

Yes, other post-treatment methods can be effective. One promising approach is surface passivation using a 2D perovskite layer. By depositing a solution containing a larger organic cation, such as phenylethylammonium bromide (PEABr), onto the 3D $FAPbBr_3$ film, an ultrathin 2D perovskite layer can be formed.[15] This 2D layer can effectively passivate surface defects, leading to improved crystallinity and device performance.[15]

Q5: How can I characterize the crystallinity of my $FAPbBr_3$ films?

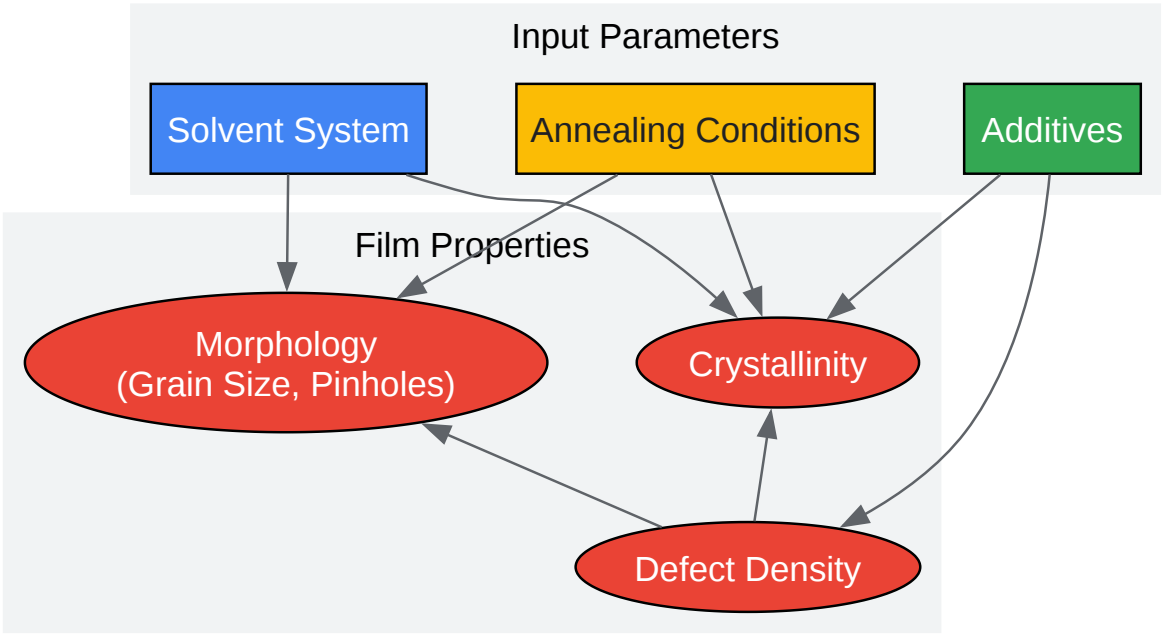
Several characterization techniques are essential for evaluating the crystallinity of $FAPbBr_3$ films:

- X-ray Diffraction (XRD): This is the primary technique for assessing crystallinity. Sharp and intense diffraction peaks are indicative of a well-crystallized film. The full width at half maximum (FWHM) of the peaks can be used to estimate the crystallite size.

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- Scanning Electron Microscopy (SEM): SEM provides direct visualization of the film's morphology, including grain size, uniformity, and the presence of pinholes.
- Photoluminescence (PL) and Time-Resolved Photoluminescence (TRPL): A high PL intensity and a long carrier lifetime measured by TRPL are generally correlated with low defect density and good crystallinity.

Relationship between Deposition Parameters and Film Quality



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Caption: Interplay of key deposition parameters on $FAPbBr_3$ film properties.

References

- Yi, C., Ahn, J., Ko, Y., et al. (2024). Improving FAPbBr3 Perovskite Crystal Quality via Additive Engineering for High Voltage Solar Cell over 1.5 V. ACS Applied Materials & Interfaces. [Link]
- Liu, Y., Cai, B., Yang, H., Boschloo, G., & Johansson, E. M. J. (2023). Solvent Engineering of Perovskite Crystallization for High Band Gap FAPbBr3 Perovskite Solar Cells Prepared in Ambient Condition. DiVA portal. [Link]

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- Yi, C., Ahn, J., Ko, Y., et al. (2024). Improving FAPbBr3 Perovskite Crystal Quality via Additive Engineering for High Voltage Solar Cell over 1.5 V. PubMed. [Link]
- Yi, C., Ahn, J., Ko, Y., et al. (2024). Improving FAPbBr3 Perovskite Crystal Quality via Additive Engineering for High Voltage Solar Cell over 1.5 V. ACS Applied Materials & Interfaces. [Link]
- Wang, R., Wang, P., Xue, J., et al. (2021). Impacts of MAPbBr3 Additive on Crystallization Kinetics of FAPbI3 Perovskite for High Performance Solar Cells. MDPI. [Link]
- Liu, Y., Cai, B., Yang, H., Boschloo, G., & Johansson, E. M. J. (2023). Solvent Engineering of Perovskite Crystallization for High Band Gap FAPbBr3 Perovskite Solar Cells Prepared in Ambient Condition. ACS Applied Energy Materials. [Link]
- Al-Ahmed, A., Al-Harbi, F. F., & Shalaan, E. (2025). Synthesis and characterization of perovskite FAPbBr3−x I x thin films for solar cells. Optical and Quantum Electronics. [Link]
- Yi, C., Ahn, J., Ko, Y., et al. (2024). Improving FAPbBr3 Perovskite Crystal Quality via Additive Engineering for High Voltage Solar Cell over 1.5 V. ResearchGate. [Link]
- Wang, N., Cheng, L., Ge, R., et al. (2025). Ultralow trap density FAPbBr3 perovskite films for efficient light-emitting diodes and amplified spontaneous emission. CityUHK Scholars. [Link]
- Dursun, I., Al-Shurafa, A., & Bakr, O. M. (2025). Polymer-Assisted Crystallization and Defect Passivation in Planar Wide-Bandgap FAPbBr3 Perovskite Solar Cells. ACS Omega. [Link]
- Weerasinghe, H. C., & Dissanayake, M. A. K. L. (2021). Optically Clear Films of Formamidinium Lead Bromide Perovskite for Wide-Band-Gap, Solution-Processed, Semitransparent Solar Cells. ACS Applied Materials & Interfaces. [Link]
- Liu, Y., Johansson, E. M. J., & Boschloo, G. (2021). Efficient and Stable FAPbBr3 Perovskite Solar Cells via Interface Modification by a Low-Dimensional Perovskite Layer. ACS Applied Energy Materials. [Link]
- Zhang, Y., Huang, J., & Wang, L. (2022). Improved Crystallization Quality of FAPbBr 3 Single Crystals by a Seeded Solution Method. Crystal Growth & Design. [Link]

© 2026 BenchChem. All rights reserved.

- Chen, C.-Y., Lin, H.-W., & Lin, C.-F. (2016). Annealing Effect on (FAPbI 3) 1−x (MAPbBr 3) x Perovskite Films in Inverted-Type Perovskite Solar Cells. MDPI. [Link]
- Supasai, T., Ratanalekha, R., & Sriprachuabwong, C. (2021). Formamidinium Lead Iodide Perovskite Thin Films Formed by Two-Step Sequential Method: Solvent–Morphology Relationship. MDPI. [Link]
- Fabini, D. H., Seshadri, R., & Stoumpos, C. C. (2016). Structural phase transitions and X-ray diffraction pattern in FAPbBr3. ResearchGate. [Link]
- Liu, T., Nazeeruddin, M. K., & Zakeeruddin, S. M. (2021). Interfacial engineering from material to solvent: A mechanistic understanding on stabilizing alpha-formamidinium lead triiodide perovskite photovoltaics. Infoscience. [Link]
- He, Y., & Kanatzidis, M. G. (2022). Surface defects of FAPbBr3 crystals and passivators. ResearchGate. [Link]
- Chen, C.-Y., Lin, H.-W., & Lin, C.-F. (2016). Annealing Effect on (FAPbI3)1−x(MAPbBr3)x Perovskite Films in Inverted-Type Perovskite Solar Cells. ResearchGate. [Link]
- Ravi, V. K., & Friend, R. H. (2019). Defect Passivation in Lead-Halide Perovskite Nanocrystals and Thin Films: Toward Efficient LEDs and Solar Cells. PMC. [Link]
- Protesescu, L., & Kovalenko, M. V. (2020). The summary of characterization of all FAPbBr 3 NC samples. ResearchGate. [Link]
- Chen, J., & Wang, L. (2021). Recent Advances on the Strategies to Stabilize the α-Phase of Formamidinium Based Perovskite Materials. MDPI. [Link]
- Burlakov, V. M., & Tress, W. (2018). Composition-Tunable Formamidinium Lead Mixed Halide Perovskites via Solvent-Free Mechanochemical Synthesis. SciSpace. [Link]
- Weerasinghe, H. C., & Dissanayake, M. A. K. L. (2021). Optically Clear Films of Formamidinium Lead Bromide Perovskite for Wide-Band-Gap, Solution-Processed, Semitransparent Solar Cells. Semantic Scholar. [Link]

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- Wang, L., & Li, W. (2019). High-Efficiency Formamidinium Lead Bromide Perovskite Nanocrystal-Based Light-Emitting Diodes Fabricated via a Surface Defect Self-Passivation Strategy. ResearchGate. [Link]
- Chen, W., & Li, Y. (2022). Solvent Engineering Approach Toward Optimized Phase and Morphology of CsPbBr3 Films for Efficient and Stable Planar Perovskite Solar Cells and Photodetectors. ResearchGate. [Link]
- Nguyen, T. P. (2024). Fabrication for formamidinium lead bromide perovskite for light emission. Vietnam Academy of Science and Technology. [Link]
- Gash, D. M., & Zaug, J. M. (2020). Enhanced structural stability of formamidinium lead bromide (FAPbBr3) perovskites in confined and coated configurations under varying pressures. RSC Publishing. [Link]
- Mohanty, I., & Singh, U. P. (2021). Post annealing effects of perovskite (CH3NH3PbI3) thin films for solar cell applications. AIP Publishing. [Link]
- Kim, J., & Lee, T. (2018). Optical characterizations of the FAPbBr3 thin films deposited from precursor solutions with varying solvent mixtures. ResearchGate. [Link]
- Ghosh, S., & Singh, T. (2020). Defects in halide perovskite semiconductors: impact on photo-physics and solar cell performance. ResearchGate. [Link]
- Bohn, B. J., & de Arquer, F. P. G. (2020). Defects in Lead Halide Perovskite Nanocrystals: Analogies and (Many) Differences with the Bulk. ACS Energy Letters. [Link]
- Chen, Z., & Liu, S. (2024). Post-hot-cast annealing deposition of perovskite films with infused multifunctional organic molecules to enhance the performance of large-area light-emitting devices. ResearchGate. [Link]
- Zhou, Y., & Zhu, K. (2016). Post-annealing of MAPbI 3 perovskite films with methylamine for efficient perovskite solar cells. ResearchGate. [Link]

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Sources

- 1. diva-portal.org [diva-portal.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Optically Clear Films of Formamidinium Lead Bromide Perovskite for Wide-Band-Gap, Solution-Processed, Semitransparent Solar Cells. | Semantic Scholar [semanticscholar.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Annealing Effect on (FAPbI3)1−x(MAPbBr3)x Perovskite Films in Inverted-Type Perovskite Solar Cells [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Improving FAPbBr3 Perovskite Crystal Quality via Additive Engineering for High Voltage Solar Cell over 1.5 V - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pure.korea.ac.kr [pure.korea.ac.kr]
- 12. researchgate.net [researchgate.net]
- 13. Defect Passivation in Lead-Halide Perovskite Nanocrystals and Thin Films: Toward Efficient LEDs and Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. pubs.acs.org [pubs.acs.org]

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